

Prometon: A Technical Guide to Solubility and Octanol-Water Partition Coefficient

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Prometon

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This technical guide provides an in-depth analysis of the physicochemical properties of **Prometon**, focusing on its solubility in various solvents and its octanol-water partition coefficient (Kow). These parameters are critical for understanding its environmental fate, bioavailability, and potential for bioaccumulation. This document synthesizes key data from various sources and outlines standard experimental protocols for their determination.

Quantitative Data Summary

The following tables summarize the reported values for the solubility and octanol-water partition coefficient of **Prometon**. These values are essential for modeling environmental transport and biological uptake.

Prometon Solubility

Solvent	Solubility	Temperature (°C)
Water	620 mg/L	20
Water	720 mg/L	22
Water	750 mg/L (750 ppm)	20
Acetone	>500 g/L	20
Benzene	>250 g/L	20
Dichloromethane	350 g/L	20
Methanol	>500 g/L	20
n-Octanol	26 g/100 mL (260 g/L)	20
n-Octanol	150 g/L	20
Toluene	250 g/L	20
n-Hexane	1.2 g/100 mL (12 g/L)	20
Cyclohexane	4.9 g/100 mL (49 g/L)	20

Data compiled from various sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Prometon Octanol-Water Partition Coefficient (Log Kow)

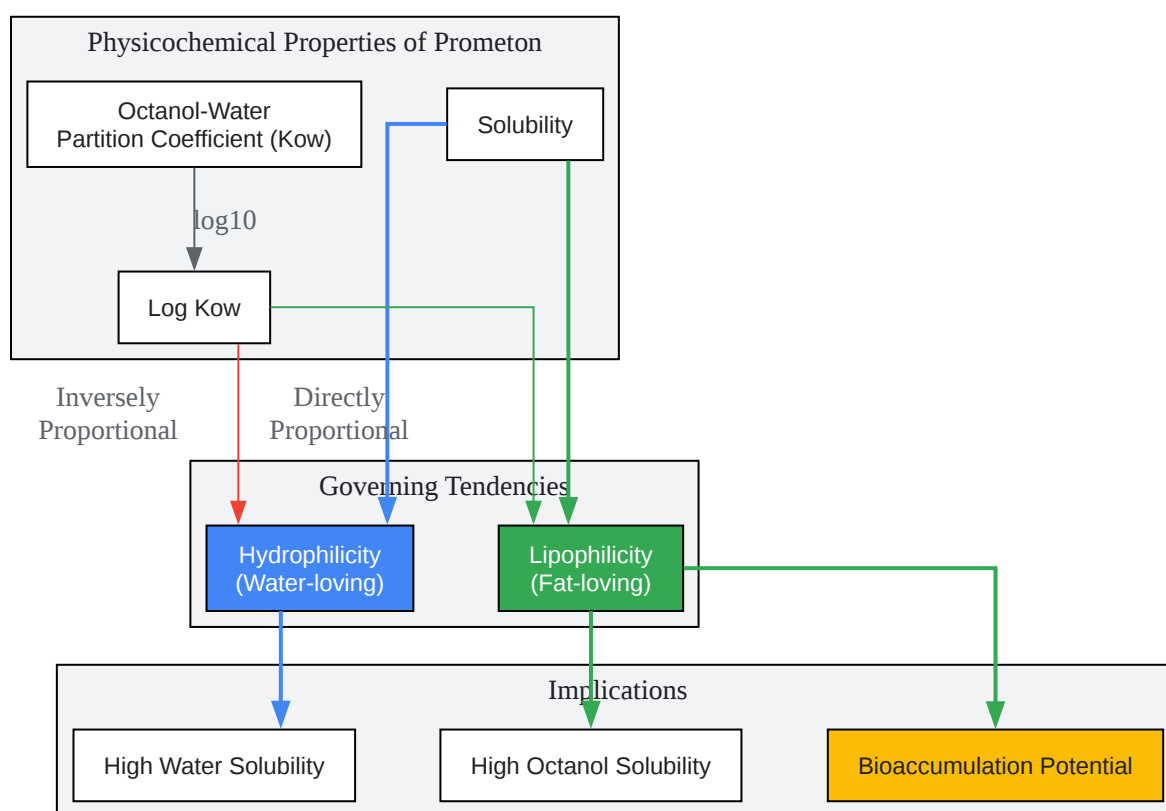
The octanol-water partition coefficient (Kow), typically expressed as its logarithm (Log Kow or LogP), is a measure of a chemical's lipophilicity. It is a critical parameter for predicting the environmental distribution and bioaccumulation potential of a substance.[\[5\]](#)[\[6\]](#)

Parameter	Value	Temperature (°C)
Log Kow	2.99	Not Specified
Log Kow	2.91	20
Log Kow	2.69	25

Data compiled from various sources.[1][2][3][4] A Log Kow value in this range (2.69-2.99) indicates a moderate potential for **Prometon** to bioaccumulate in organisms.[2]

Conceptual Framework: Solubility and Partitioning

The interplay between a compound's solubility in polar (hydrophilic) and non-polar (lipophilic) solvents governs its environmental and biological behavior. The octanol-water partition coefficient (Log Kow) quantifies this relationship.



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Conceptual relationship between solubility, partitioning, and bioaccumulation.

Experimental Protocols

Accurate determination of solubility and Kow is fundamental. The following sections detail the standard methodologies for these measurements.

Solubility Determination (Shake-Flask Method)

This protocol outlines the widely used shake-flask method for determining the solubility of a chemical in water or other solvents.

- **Preparation:** An excess amount of the test substance (**Prometon**) is added to a known volume of the solvent (e.g., purified water) in a flask.
- **Equilibration:** The flask is sealed and agitated (e.g., in a shaker bath) at a constant, controlled temperature for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved substance.
- **Phase Separation:** After agitation, the solution is allowed to stand, or is centrifuged, to separate the undissolved solid material from the saturated solution.
- **Sampling:** A precise aliquot of the clear, saturated supernatant is carefully removed, ensuring no solid particles are transferred.
- **Analysis:** The concentration of the dissolved substance in the aliquot is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), or UV-Vis Spectroscopy.
- **Calculation:** The solubility is expressed as the mass of the substance per volume of solvent (e.g., mg/L or g/L). The experiment should be repeated to ensure reproducibility.

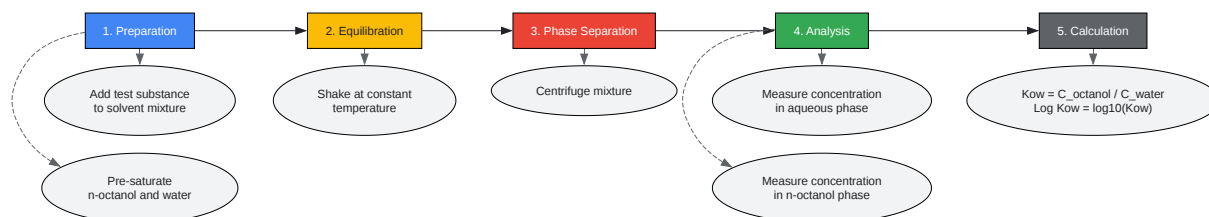
Octanol-Water Partition Coefficient (OECD 107 Shake-Flask Method)

The shake-flask method is the most common technique for experimentally determining the Kow. It directly measures the distribution of a substance between n-octanol and water.

- **Solvent Preparation:** High-purity n-octanol and water are mutually saturated by shaking them together for 24 hours, followed by a separation period. This ensures that the two phases are in equilibrium before the test substance is introduced.
- **Test Substance Preparation:** A stock solution of the test substance is prepared in one of the solvents (typically the one in which it is more soluble).
- **Partitioning:** The two pre-saturated solvent phases (n-octanol and water) are combined in a test vessel in a defined volume ratio. A small, accurately measured amount of the test substance stock solution is added. The concentration should not exceed 0.01 mol/L in either phase.
- **Equilibration:** The vessel is sealed and shaken at a constant temperature (e.g., 20-25°C) until equilibrium is achieved. This is confirmed by measuring the concentration in the phases at different time intervals until it becomes constant.
- **Phase Separation:** The mixture is centrifuged to ensure a complete and clean separation of the n-octanol and water layers.
- **Analysis:** The concentration of the test substance is determined in both the n-octanol and the aqueous phases using an appropriate analytical method.
- **Calculation:** The partition coefficient (K_{ow}) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The final result is typically reported as Log K_{ow} . The experiment is performed in duplicate with varied solvent volume ratios to ensure accuracy.

Experimental Workflow Visualization

The following diagram illustrates the typical workflow for the determination of the octanol-water partition coefficient using the shake-flask method.



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Experimental workflow for Log Kow determination via the shake-flask method.

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